

3-Methyl-2-oxazolidinone: A Cornerstone in Modern Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 2-Oxazolidinone, 3-methyl-

Cat. No.: B034835

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

3-Methyl-2-oxazolidinone, a heterocyclic compound, has emerged as a pivotal intermediate in the pharmaceutical industry. Its structural motif is a key component in a range of therapeutics, most notably in the oxazolidinone class of antibiotics, such as the trailblazing drug Linezolid. This technical guide provides a comprehensive overview of 3-Methyl-2-oxazolidinone, encompassing its physicochemical properties, detailed synthetic protocols, and its critical role in the development of novel pharmaceuticals. The mechanism of action of drugs derived from this intermediate is also elucidated through a detailed signaling pathway diagram.

Physicochemical Properties of 3-Methyl-2-oxazolidinone

A thorough understanding of the physical and chemical characteristics of 3-Methyl-2-oxazolidinone is fundamental for its application in drug synthesis. This data is crucial for reaction optimization, purification, and formulation.

Property	Value
CAS Number	19836-78-3
Molecular Formula	C ₄ H ₇ NO ₂ [1] [2] [3]
Molecular Weight	101.10 g/mol [1]
Appearance	Colorless to pale yellow liquid
Density	1.17 g/mL at 25 °C [4]
Melting Point	15 °C [4]
Boiling Point	87-90 °C at 1 mmHg [4]
Refractive Index	n _{20/D} 1.454 [4]
Solubility	Soluble in water and most organic solvents

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and purity assessment of 3-Methyl-2-oxazolidinone.

Technique	Key Data Points
¹ H NMR	Spectra available in various databases, providing chemical shifts and coupling constants for the protons on the oxazolidinone ring and the methyl group. [1] [5]
¹³ C NMR	Key signals include the carbonyl carbon, the two carbons of the heterocyclic ring, and the methyl carbon. [1]
Infrared (IR)	Characteristic absorption bands include a strong C=O stretch for the cyclic carbamate. [1]
Mass Spectrometry (MS)	The electron ionization (EI) mass spectrum shows a molecular ion peak corresponding to its molecular weight. [2]

Synthesis of 3-Methyl-2-oxazolidinone: Experimental Protocol

The synthesis of 3-Methyl-2-oxazolidinone is commonly achieved through the cyclization of N-methylethanolamine with a carbonyl source, such as diethyl carbonate. This method is efficient and scalable for industrial production.

Reaction: N-methylethanolamine + Diethyl Carbonate → 3-Methyl-2-oxazolidinone + 2 Ethanol

Materials:

- N-methylethanolamine
- Diethyl carbonate
- Sodium methoxide (catalyst)
- Anhydrous toluene (solvent)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Standard laboratory glassware for reaction under reflux and distillation

Procedure:

- Reaction Setup: A round-bottom flask is charged with N-methylethanolamine, a molar excess of diethyl carbonate, and a catalytic amount of sodium methoxide in anhydrous toluene. The flask is equipped with a reflux condenser and a drying tube.
- Reaction: The mixture is heated to reflux. The progress of the reaction can be monitored by observing the distillation of the ethanol byproduct.
- Work-up: After the reaction is complete (as determined by TLC or GC analysis), the reaction mixture is cooled to room temperature.
- Purification: The solvent and excess diethyl carbonate are removed under reduced pressure. The resulting crude product is then purified by vacuum distillation to yield pure 3-Methyl-2-

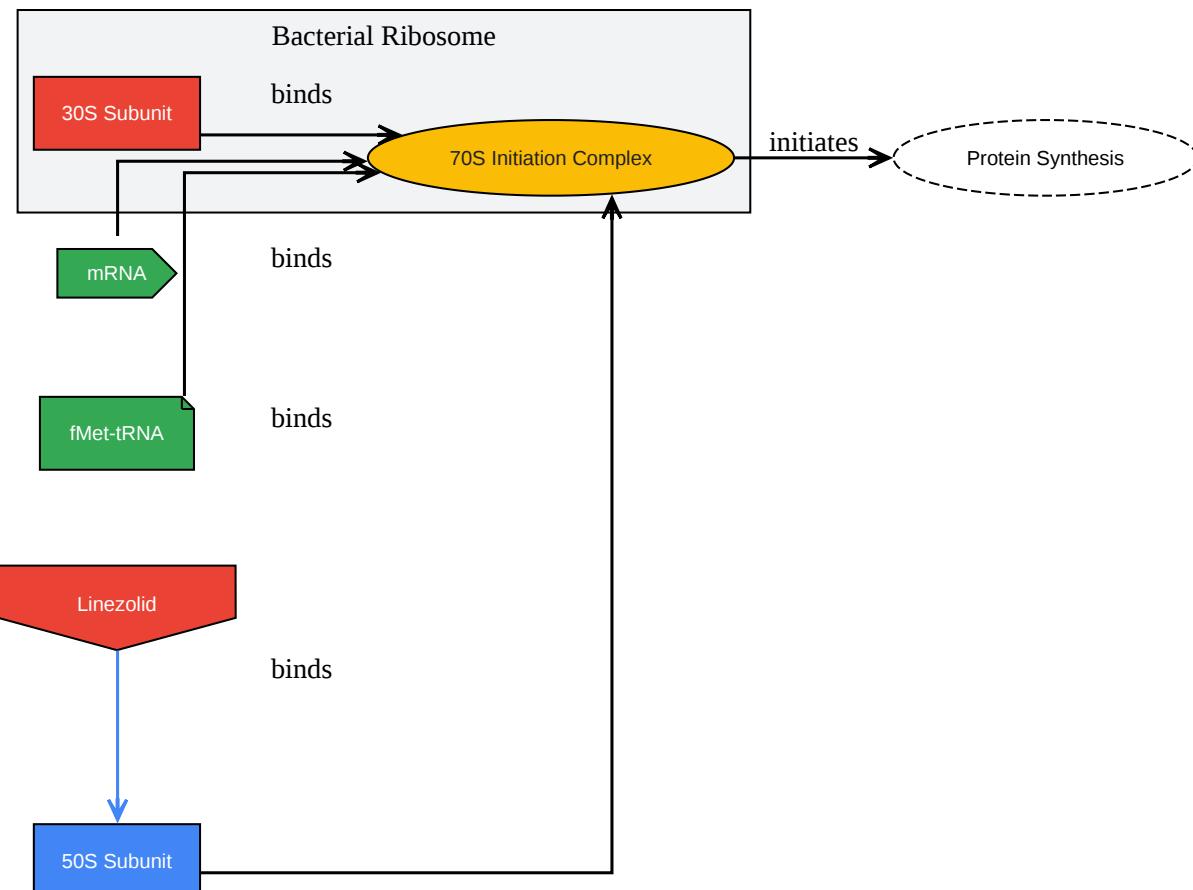
oxazolidinone.

Application in Pharmaceutical Synthesis: The Case of Linezolid

3-Methyl-2-oxazolidinone is a critical building block in the synthesis of Linezolid, a potent antibiotic used against multi-drug resistant Gram-positive bacteria. The oxazolidinone core is the pharmacophore responsible for its antibacterial activity.

Mechanism of Action of Linezolid

Linezolid exerts its antibacterial effect by inhibiting the initiation of protein synthesis in bacteria. This unique mechanism of action reduces the likelihood of cross-resistance with other protein synthesis inhibitors.[\[6\]](#)

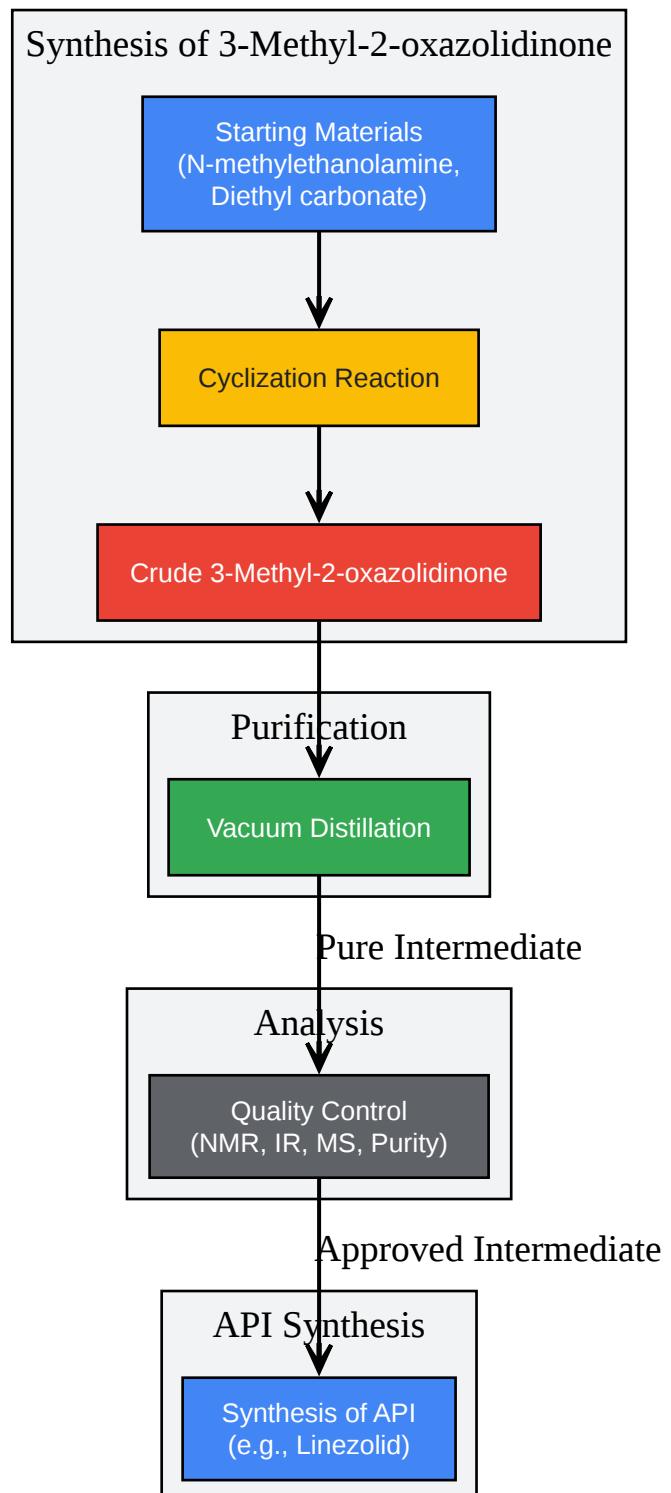
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Caption: Mechanism of action of Linezolid.

Linezolid specifically binds to the 23S ribosomal RNA of the 50S subunit, preventing the formation of a functional 70S initiation complex.[7][8][9] This complex is essential for the commencement of protein synthesis. By disrupting this initial step, Linezolid effectively halts the production of vital bacterial proteins, leading to a bacteriostatic effect.[8][9]

Experimental and Synthetic Workflow

The journey from starting materials to a final pharmaceutical product involves a structured workflow, encompassing synthesis, purification, and analysis.



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